

2,3-Diethylphenol as a fine chemical intermediate

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Compound of Interest

Compound Name: 2,3-Diethylphenol

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A Technical Guide to **2,3-Diethylphenol** as a Fine Chemical Intermediate

For: Researchers, Scientists, and Drug Development Professionals

Introduction

2,3-Diethylphenol is an organic aromatic compound belonging to the alkylphenol family.^[1] Characterized by a hydroxyl group and two ethyl substituents at the 2 and 3 positions of a benzene ring, this compound serves as a crucial fine chemical intermediate.^{[2][3]} Fine chemical intermediates are high-purity chemical substances produced in limited quantities, designed for specialized applications, including the synthesis of pharmaceuticals, agrochemicals, and other complex molecules.^[4] The specific arrangement of the functional groups in **2,3-diethylphenol** imparts a unique reactivity profile, making it a valuable building block in multi-step organic syntheses. This guide provides a comprehensive overview of its physicochemical properties, synthesis protocols, chemical reactivity, and applications, tailored for professionals in research and drug development.

Physicochemical Properties

2,3-Diethylphenol is a colorless to pale yellow liquid with a characteristic phenolic odor.^{[2][3]} It exhibits low solubility in water but is readily soluble in many organic solvents, a common trait for substituted phenols.^{[2][3]} A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Source(s)
CAS Number	66142-71-0	[5][6][7]
Molecular Formula	C ₁₀ H ₁₄ O	[3][6]
Molecular Weight	150.22 g/mol	[2][3]
Appearance	Colorless to pale yellow liquid	[2][3]
Boiling Point	243.0 °C / 516.15 K	[2]
236.65 °C (estimate)	[5]	
Melting Point	13.50 °C / 286.65 K	[2]
46.81 °C (estimate)	[5]	
Density	0.9438 g/cm ³	[2]
0.9688 g/cm ³ (estimate)	[5]	
pKa	10.37 ± 0.10 (Predicted)	[6]
Solubility	Low in water; soluble in ethanol, ether	[2][3]

Synthesis of 2,3-Diethylphenol

The synthesis of **2,3-diethylphenol** is typically achieved through the alkylation of phenol. The two primary industrial methods are Friedel-Crafts alkylation and direct alkylation with an ethyl halide.[3] The choice of method can influence isomer distribution and overall yield.

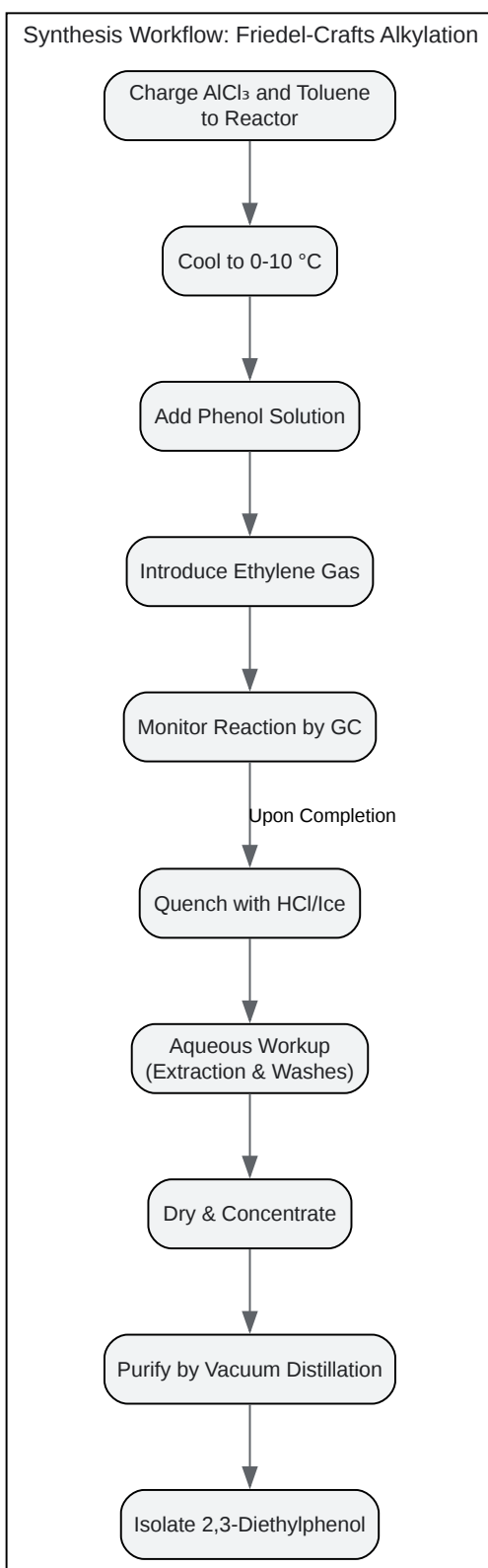
Method 1: Friedel-Crafts Alkylation of Phenol

This classic method involves the electrophilic aromatic substitution of phenol using an alkene (ethylene) in the presence of a strong Lewis acid catalyst.[8][9][10] The hydroxyl group of phenol is a powerful ortho-, para-director, which can make direct synthesis of the 2,3-isomer challenging without careful control of reaction conditions.[11]

Warning: This procedure involves corrosive and hazardous materials. It must be performed by trained personnel in a well-ventilated fume hood with appropriate personal protective

equipment (PPE).

- Materials: Phenol (1.0 mol), anhydrous aluminum chloride (AlCl_3 , 1.2 mol), dry toluene (solvent), ethylene gas, 1 M hydrochloric acid (HCl), diethyl ether, saturated sodium bicarbonate solution, brine, anhydrous magnesium sulfate (MgSO_4).
- Procedure:
 - Reaction Setup: A three-necked, oven-dried round-bottom flask is equipped with a magnetic stirrer, a gas inlet tube, and a reflux condenser protected by a drying tube.
 - Reagent Charging: The flask is charged with anhydrous AlCl_3 and dry toluene under an inert atmosphere (e.g., nitrogen). The mixture is cooled in an ice bath.
 - Phenol Addition: A solution of phenol in dry toluene is added dropwise to the stirred slurry of AlCl_3 .
 - Alkylation: Ethylene gas is bubbled through the reaction mixture at a controlled rate while maintaining the temperature between 0-10 °C.
 - Reaction Monitoring: The progress of the reaction is monitored by gas chromatography (GC) to observe the consumption of phenol and the formation of ethylated products.
 - Quenching: Once the reaction is complete, the mixture is slowly and carefully poured onto crushed ice containing concentrated HCl to decompose the aluminum complex.
 - Workup: The mixture is transferred to a separatory funnel. The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic layers are washed sequentially with water, saturated sodium bicarbonate solution, and brine.
 - Purification: The organic layer is dried over anhydrous MgSO_4 , filtered, and the solvent is removed under reduced pressure. The resulting crude product, a mixture of diethylphenol isomers, is purified by fractional distillation under vacuum to isolate the **2,3-diethylphenol** isomer.



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A flowchart of the Friedel-Crafts synthesis protocol.

Method 2: Base-Mediated C-Alkylation

An alternative approach involves the reaction of a phenolate anion with an ethyl halide.^[3]

While O-alkylation to form an ether is often a competing reaction, conditions can be optimized to favor C-alkylation on the aromatic ring. The choice of solvent is critical; protic solvents can shield the phenolate oxygen through hydrogen bonding, thereby promoting C-alkylation.^[12]

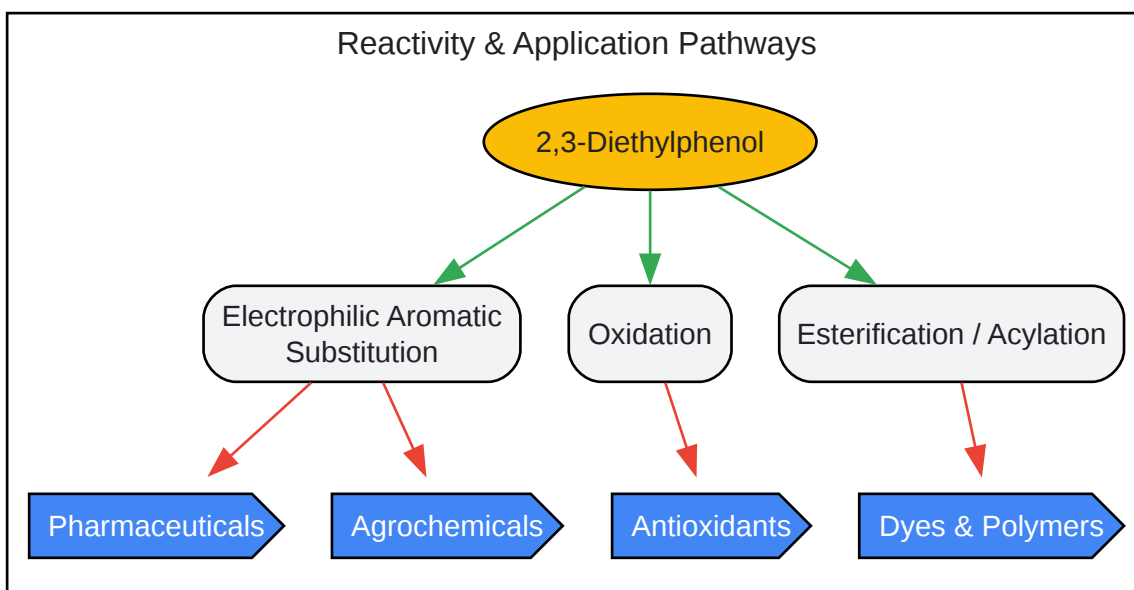
- Materials: Phenol (1.0 mol), sodium hydroxide (NaOH, 1.1 mol), ethyl bromide (2.5 mol), trifluoroethanol (TFE, solvent), diethyl ether, 1 M HCl, brine, anhydrous sodium sulfate (Na_2SO_4).
- Procedure:
 - Phenolate Formation: In a round-bottom flask, dissolve phenol in TFE. Add sodium hydroxide pellets portion-wise with stirring until fully dissolved to form the sodium phenoxide.
 - Alkylation: Add ethyl bromide to the solution. Heat the mixture to reflux and maintain for several hours.
 - Reaction Monitoring: Monitor the reaction by TLC or GC to track the formation of the product.
 - Workup: After cooling, pour the reaction mixture into water and acidify with 1 M HCl. Extract the product with diethyl ether.
 - Purification: Wash the combined organic extracts with brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo. Purify the crude product via column chromatography or vacuum distillation.

Chemical Reactivity and Applications

The reactivity of **2,3-diethylphenol** is governed by its two key functional components: the activating hydroxyl group and the electron-donating ethyl groups.

Key Reactions

- **Electrophilic Aromatic Substitution:** The phenol ring is highly activated towards electrophiles like nitrating and sulfonating agents.[3][13] The substitution pattern is directed by the existing groups, typically occurring at the remaining open positions on the ring (positions 4, 5, and 6).
- **Oxidation:** Like other phenols, it can be oxidized to form corresponding quinones or other degradation products.[3] Its structure gives it potential antioxidant properties, as the phenolic hydrogen can be abstracted by radicals to form a stabilized aryloxy radical.[14]
- **Reactions of the Hydroxyl Group:** The -OH group can undergo esterification with carboxylic acids or acylation with acyl chlorides to form esters, which are themselves valuable intermediates.[3]



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Potential synthetic pathways from **2,3-diethylphenol**.

Applications in Drug Development and Industry

2,3-Diethylphenol is a key starting material or intermediate in the synthesis of more complex molecules:

- **Pharmaceuticals:** It serves as a scaffold for building larger, biologically active molecules. The phenolic moiety is a common feature in many drug candidates.[2]

- Agrochemicals: The compound is a precursor for various pesticides and herbicides.[\[2\]](#)
- Antioxidants: It can be used directly or as a precursor for more complex antioxidants used as additives in fuels, lubricants, and polymers to prevent oxidative degradation.[\[3\]](#)
- Polymers and Dyes: Its reactivity allows it to be incorporated into resin formulations and used in the synthesis of specialty dyes.[\[2\]](#)[\[3\]](#)

Safety and Handling

Substituted phenols, including related compounds like 2,3-dimethylphenol and 2-ethylphenol, are classified as toxic and corrosive.[\[1\]](#)[\[15\]](#)[\[16\]](#) They can cause severe skin burns and eye damage and are harmful if swallowed or in contact with skin.[\[15\]](#)[\[16\]](#)

- Handling: Always handle **2,3-diethylphenol** in a well-ventilated chemical fume hood.[\[17\]](#)
- PPE: Wear appropriate protective gear, including chemical-resistant gloves, safety goggles, and a lab coat.[\[1\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from strong oxidizing agents and bases. Keep containers tightly closed.[\[17\]](#)
- Disposal: Dispose of waste according to local, state, and federal regulations.

It is mandatory to consult the specific Material Safety Data Sheet (MSDS) for **2,3-diethylphenol** before handling or use.

Conclusion

2,3-Diethylphenol is a versatile and valuable fine chemical intermediate with a well-defined profile of reactivity. Its utility as a precursor in the pharmaceutical, agrochemical, and materials science industries is significant. A thorough understanding of its properties, synthesis routes, and handling requirements is essential for researchers and scientists aiming to leverage this compound in the development of novel and advanced chemical products.

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